Technical Support Center: Tributylethoxystannane Stability & Handling

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Compound of Interest		
Compound Name:	*Stannane, tributylethoxy-*	
CAS No.:	*682-00-8*	
Cat. No.:	*B1602454*	*Get Quote*

Topic: Stability of Tributylethoxystannane (

) in Moisture and Air Document ID: TS-ORG-Sn-042 Last Updated: February 10, 2026 Author: Senior Application Scientist, Organometallics Division

Critical Stability Overview

"The Silent Yield Killer"

Tributylethoxystannane (CAS: 1067-52-3) is a versatile organotin reagent used primarily as a precursor in Stille couplings and as a catalyst in transesterification. However, it possesses a critical vulnerability: extreme hydrolytic instability.

Unlike many organometallics that react violently with air (pyrophorics), tributylethoxystannane degrades "silently." It does not smoke or ignite.[1][2] Instead, it reacts with atmospheric moisture to form Bis(tributyltin) oxide (TBTO) and ethanol. This degradation is often invisible to the naked eye until advanced stages, leading to mysterious yield drops and stoichiometric imbalances in sensitive catalytic cycles.

The Degradation Mechanism

The tin-oxygen bond (

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) is highly polarized, making the tin atom electrophilic and susceptible to nucleophilic attack by water.

Key Reaction Pathway:

- Hydrolysis:
- Condensation:

The reaction is thermodynamically driven toward the formation of the stable oxide dimer (TBTO).

Visualizing the Pathway

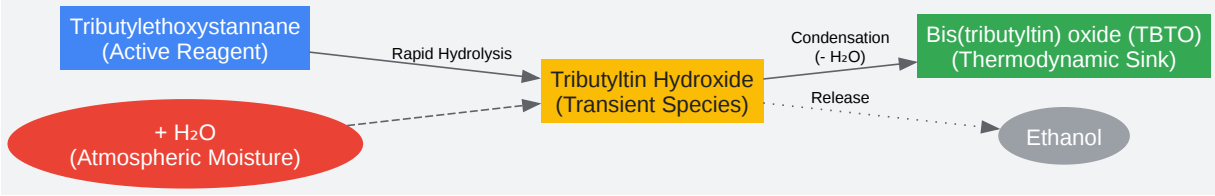

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Figure 1: The degradation pathway of tributylethoxystannane upon exposure to moisture. The formation of TBTO is irreversible under standard storage conditions.

Diagnostic Workflow: Is My Reagent Compromised?

Before committing this reagent to a high-value synthesis, you must validate its integrity. Visual inspection is often insufficient as both the pure reagent and its hydrolysis product (TBTO) are clear, colorless-to-pale-yellow liquids.

Method A: Proton NMR (NMR) – The Gold Standard

This is the most reliable method. You are looking for the integrity of the ethoxy group.

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Feature	Pure Reagent ( )	Degraded Reagent (TBTO)
Ethoxy Methylene ( )	Quartet at ~3.6 - 3.7 ppm	Absent (or shifted to ~3.7 ppm as free Ethanol)
Stoichiometry	Integral ratio of Butyl : Ethoxy is consistent	Excess Butyl signals relative to Ethoxy
Byproducts	None	Sharp singlet/triplet for free Ethanol (if not evaporated)

Method B: NMR

Tin NMR provides a direct look at the metal center environment.

- Pure

  : Single peak (typically

  +80 to +90 ppm, solvent dependent).

- Degraded: Appearance of a second peak corresponding to TBTO (typically

  +85 to +100 ppm).

- Note: Because the chemical shifts are solvent-dependent and close in value,

  NMR is often more definitive for quantifying the extent of hydrolysis.

Method C: Visual Cues (Advanced Degradation)

If the reagent has been exposed to significant moisture over time, you may observe:

- Haze/Turbidity: Caused by the formation of insoluble tin hydroxides or polymeric tin species before they fully condense to TBTO.

- White Precipitate: Indicates severe contamination, likely involving

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absorption forming tributyltin carbonates.

Storage & Handling Protocols

Storage Requirements[1][2][3][4][5][6]

- Container: Schlenk flask or Teflon-sealed glass storage vessel. Do not store in bottles with simple polyethylene cone caps for long periods; moisture diffuses through plastics.
- Atmosphere: Strictly under Argon or Nitrogen.
- Temperature: 2–8°C (Refrigerated). Cold storage slows the kinetics of hydrolysis and condensation.
- Desiccants: Store the secondary container (jar) with active molecular sieves or Drierite.

Handling Technique (Syringe Transfer)

Never pour this reagent. Use positive pressure transfer techniques.

- Purge: Flush the receiving flask and the source bottle with inert gas for 5 minutes.
- Overpressure: Insert a nitrogen line into the source bottle to create positive pressure.
- Draw: Use a gas-tight glass syringe (oven-dried). Insert through the septum, draw the liquid, and verify no bubbles (air) are introduced.
- Dispense: Inject directly into the reaction solvent (which must be pre-dried).

Troubleshooting & FAQs

Q1: I see a white precipitate in my bottle. Can I filter it and use the liquid?

Answer:Proceed with extreme caution. The white solid is likely a tin carbonate or polymeric hydroxide/oxide species. While filtration removes the solid, the remaining liquid is almost certainly saturated with Bis(tributyltin) oxide (TBTO).

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- Recommendation: If your reaction is catalytic, the TBTO might still work but with altered kinetics. If your reaction is stoichiometric (e.g., Stille coupling), discard the reagent. The stoichiometry will be wrong, and TBTO is less reactive than the ethoxide in transmetallation steps.

Q2: My Stille coupling yield dropped from 85% to 40%. Could this be the cause?

Answer: Yes. This is the classic signature of hydrolyzed tin reagents. The ethoxide ligand is a "dummy ligand" designed to be easily displaced or to facilitate the transmetallation via an intramolecular mechanism. The oxide dimer (TBTO) is much more stable and sterically bulky, significantly retarding the transmetallation step in the catalytic cycle.

Q3: How do I repurify the reagent?

Answer: Distillation is the only effective purification method, but it carries risks.

- Protocol: Vacuum distillation (high vacuum, <1 mmHg is essential).
- Boiling Point: High (~100-120°C at reduced pressure, exact values vary by vacuum strength).
- Warning: You must ensure the apparatus is bone-dry. Distilling wet organotins can accelerate the formation of TBTO in the pot.

Q4: Is this reagent pyrophoric?

Answer: No. It will not ignite in air.[3] However, it is combustible.[1] In the event of a fire, it releases toxic tin oxide fumes.

Q5: What are the safety implications of the hydrolysis product (TBTO)?

Answer: This is a critical safety point.

- Toxicity: TBTO is significantly more toxic than the starting ethoxide. It is a severe marine pollutant and a known endocrine disruptor.

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- Acute Health Risk: TBTO vapors or micro-droplets can cause chemical burns and corneal edema (clouding of the eye).
- Disposal: All waste streams containing this reagent must be segregated as "Heavy Metal / Organotin Waste" and never poured down the drain.

Decision Support Matrix

Use this flowchart to determine if your reagent is safe to use.

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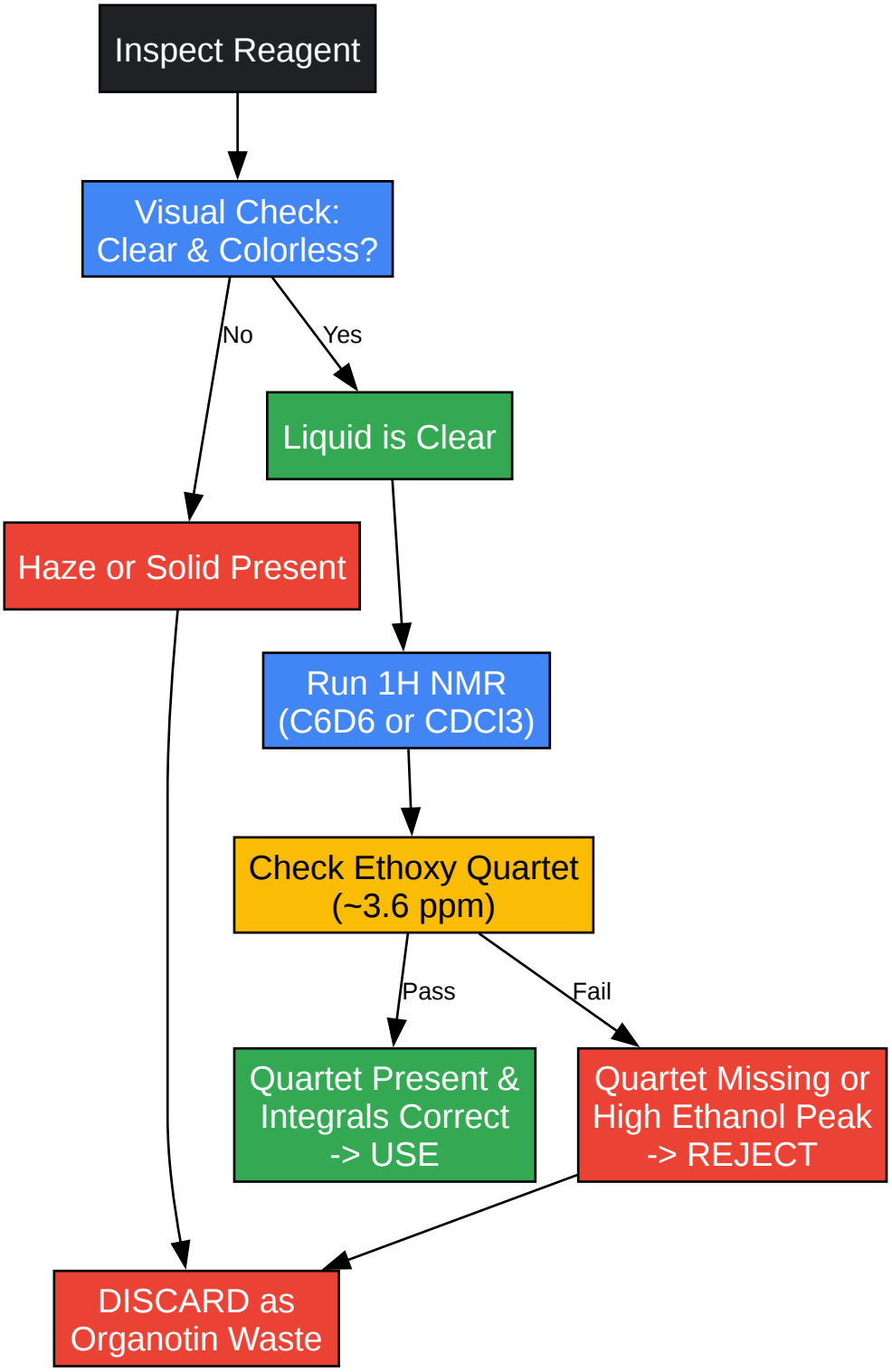

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Figure 2: Decision matrix for validating tributylethoxystannane integrity prior to experimental use.

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